

An In-depth Technical Guide to MES Sodium Salt Buffer

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Compound of Interest

Compound Name: MES sodium salt

CAS No.: 71119-23-8

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 2-(N-morpholino)ethanesulfonic acid (MES) sodium salt buffer, a versatile and widely used buffering agent in biological and biochemical research.

Core Properties and Effective pH Range

MES is a zwitterionic buffer, one of the "Good's buffers" developed for biological applications.^[1] Its key feature is a pKa value that is near physiological pH, making it an excellent choice for a variety of experimental settings.^[2] The effective buffering range of MES is generally considered to be between pH 5.5 and 6.7.^{[3][4][5][6]} This range is centered around its pKa of approximately 6.1 at 25°C.^{[1][5]}

One of the significant advantages of MES is its minimal interference with biological systems.^[7] It does not readily form complexes with most metal ions, making it a suitable non-coordinating buffer for experiments involving metal-sensitive enzymes or reactions.^{[8][9]} Specifically, it shows weak binding with calcium, magnesium, and manganese ions, and negligible binding

with copper(II) ions.[10] MES is also valued for its chemical stability, minimal absorption in the UV and visible spectral ranges, and for not being metabolized by bacteria or eukaryotic cells.[6][10][11]

Quantitative Data Summary

The effectiveness of a buffer is influenced by temperature. The pKa of MES, and consequently its optimal buffering range, is temperature-dependent.

Property	Value	Notes
Chemical Formula	C ₆ H ₁₂ NNaO ₄ S	[3]
Molecular Weight	217.22 g/mol	[3]
pKa (at 20°C)	6.1	[10]
pKa (at 25°C)	~6.1	[1][5]
Effective pH Range	5.5 - 6.7	[3][4][5][6]
Temperature Dependence (ΔpKa/°C)	-0.011	[12]
Solubility in Water	High (590 g/L)	[10]

The negative temperature dependence indicates that the pKa of MES decreases as the temperature increases.[12] Therefore, for experiments conducted at temperatures other than 20-25°C, it is crucial to adjust the pH at the working temperature.[12]

Experimental Protocol: Preparation of 0.1 M MES Buffer

This protocol outlines the steps to prepare a 0.1 M MES buffer solution.

Materials:

- MES free acid (M.W.: 195.24 g/mol) or **MES sodium salt** (M.W.: 217.22 g/mol)
- Deionized water (dH₂O)

- Sodium hydroxide (NaOH) solution (e.g., 1 M or 10 M) for pH adjustment
- Hydrochloric acid (HCl) solution (e.g., 1 M) for pH adjustment
- Calibrated pH meter
- Stir plate and stir bar
- Graduated cylinders and beakers
- 0.22 μm filter for sterilization (optional)

Procedure:

There are two common methods for preparing MES buffer:

Method 1: Starting with MES Free Acid[7][13]

- Dissolve MES Free Acid: For 1 liter of 0.1 M MES buffer, weigh out 19.52 g of MES free acid. Add it to a beaker containing approximately 800 mL of dH₂O.
- Stir to Dissolve: Place the beaker on a stir plate and stir until the MES is completely dissolved. The initial pH of this solution will be acidic, typically between 2.5 and 5.[2]
- Adjust pH: While continuously monitoring with a calibrated pH meter, slowly add the NaOH solution to raise the pH to the desired value within the 5.5 to 6.7 range.
- Final Volume Adjustment: Once the target pH is reached, transfer the solution to a 1 L graduated cylinder and add dH₂O to bring the final volume to 1 liter.
- Sterilization (Optional): If a sterile solution is required, filter it through a 0.22 μm filter.[7] Autoclaving is not recommended as it can cause the MES solution to turn yellow, although the pH may not change significantly.[1][2]

Method 2: Using both MES Free Acid and **MES Sodium Salt**[13]

- Prepare Stock Solutions: Prepare equimolar (e.g., 0.1 M) stock solutions of MES free acid and **MES sodium salt** separately.

- **Mix to Desired pH:** Mix the two solutions in appropriate ratios until the desired pH is achieved. The solution with a higher proportion of MES free acid will be more acidic, while the one with more **MES sodium salt** will be more basic. This method is useful for creating buffers of a specific pH without the need for extensive titration.

Storage: Store the prepared MES buffer at 2-8°C, where it can be stable for several months.[1]
[2]

Visualization of the Buffering Principle

The following diagram illustrates the relationship between pH, pKa, and the buffering capacity of MES. The buffering capacity is maximal at the pKa, where the concentrations of the acidic (protonated) and basic (deprotonated) forms of MES are equal.

Caption: Relationship between pH, pKa, and the forms of MES buffer.

Applications in Research and Development

MES buffer is a versatile tool with numerous applications in scientific research:

- **Biochemistry and Molecular Biology:** It is extensively used in enzyme assays, protein purification, and electrophoresis (e.g., SDS-PAGE).[3][7][11]
- **Cell Culture:** MES is suitable for preparing culture media for yeast, bacteria, and mammalian cells.[6][14] It is particularly useful for plant cell cultures at low concentrations.[6]
- **Chromatography:** It serves as a buffer in various chromatography techniques, including cation exchange, hydroxyapatite, gel-filtration, and hydrophobic interaction chromatography.[6][11]
- **Pharmaceutical Research:** In drug formulation studies, MES buffers help in assessing the stability of drugs under different pH conditions.[7]
- **Diagnostic Assays:** It provides stable reaction conditions, ensuring accuracy and reproducibility in many diagnostic assays.[7]

Limitations and Considerations

While MES is a robust buffer, there are some limitations to consider:

- Toxicity in Plants: It can be toxic to plants at concentrations higher than 10 mM.[14]
- Temperature Sensitivity: As with most amine-based buffers, the pKa of MES is sensitive to temperature changes, which must be accounted for in experimental design.[12][15]
- Autoclaving: As mentioned, autoclaving can lead to the degradation of MES, indicated by a yellow discoloration.[1][2]
- Interference: It may interfere with phenolic oxidation by peroxidases.[6]

In conclusion, **MES sodium salt** is a highly effective and versatile buffer for a wide range of applications in research and drug development, particularly when a stable pH in the slightly acidic range of 5.5 to 6.7 is required. Its low reactivity with metal ions and biological inertness make it a preferred choice in many experimental systems.

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References

- [1. MES ナトリウム塩 BioPerformance Certified, suitable for cell culture | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [2. echemi.com \[echemi.com\]](#)
- [3. rpicorp.com \[rpicorp.com\]](#)
- [4. MES Sodium Salt Buffer - productos - Hopax Fine Chemicals \[hopaxfc.com\]](#)
- [5. Desheng's answer: What is the pKa in biological buffer solution - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. \[hbdsbio.com\]](#)
- [6. medium.com \[medium.com\]](#)
- [7. biochemazone.com \[biochemazone.com\]](#)
- [8. medchemexpress.com \[medchemexpress.com\]](#)

- [9. nbinno.com \[nbinno.com\]](#)
- [10. MES, Sodium Salt \[biospectra.us\]](#)
- [11. The role and function of MES compounds - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO.,. LTD. \[hbdsbio.com\]](#)
- [12. itwreagents.com \[itwreagents.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. goldbio.com \[goldbio.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
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